

Application Notes and Protocols: Synthesis of N-Methylthiourea from Methyl Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Methylthiourea**

Cat. No.: **B147249**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the synthesis of **N-Methylthiourea**, a key intermediate in the preparation of various biologically active compounds. The primary synthetic route described herein is the reaction of methyl isothiocyanate with ammonia.

Introduction

N-Methylthiourea is a valuable building block in organic synthesis, particularly in the pharmaceutical industry. Its derivatives are known to exhibit a wide range of biological activities. The synthesis from methyl isothiocyanate and ammonia is a common and efficient method for producing this compound.[\[1\]](#)[\[2\]](#)

Reaction Scheme

The synthesis of **N-Methylthiourea** from methyl isothiocyanate proceeds via the nucleophilic addition of ammonia to the electrophilic carbon atom of the isothiocyanate group.

Chemical Equation:



Data Presentation

Table 1: Reactant Properties and Stoichiometry

Reactant	Molecular Formula	Molecular Weight (g/mol)	Moles	Quantity
Methyl Isothiocyanate	CH ₃ NCS	73.12	1.3	95 g
Ammonia (as conc. NH ₄ OH)	NH ₃	17.03	2.0	140 mL

Table 2: Product Characterization

Product	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance	Yield (%)
N-Methylthiourea ^a	CH ₄ N ₂ S	90.14	119–121	Colorless crystals	74–81

Experimental Protocols

Protocol 1: Synthesis of N-Methylthiourea

This protocol is adapted from a general and reliable method for the preparation of alkyl thioureas.^[1]

Materials:

- Methyl isothiocyanate (95 g, 1.3 moles)
- Concentrated ammonium hydroxide (140 mL, ~2 moles of ammonia)
- Activated carbon (e.g., Norit) (2 g)
- Ice

Equipment:

- 500-mL three-necked flask
- Mechanical stirrer
- Reflux condenser
- Dropping funnel
- Water bath
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Reaction Setup: Assemble the 500-mL three-necked flask with the mechanical stirrer, reflux condenser, and dropping funnel. Place the flask in a fume hood.
- Initial Charge: Add 140 mL of concentrated ammonium hydroxide solution to the flask.
- Addition of Methyl Isothiocyanate: With continuous stirring, add 95 g of methyl isothiocyanate dropwise from the dropping funnel over a period of 1 hour. Caution: The reaction may be slow to start but can become vigorous. Maintain a steady rate of addition to control the exothermic reaction.[\[1\]](#)
- Removal of Excess Ammonia: After the addition is complete, remove the dropping funnel and heat the solution on a water bath for 30 minutes to drive off excess ammonia.[\[1\]](#)
- Decolorization: Add 2 g of activated carbon to the solution, bring it to a boil, and then filter the hot solution to remove the carbon.[\[1\]](#)
- Crystallization: Cool the filtrate in an ice bath to induce crystallization. **N-Methylthiourea** will precipitate as a colorless solid mass.[\[1\]](#)
- Isolation of Product (First Crop): Collect the crystals by filtration and wash them three times with 25-mL portions of ice-cold water. Dry the crystals. This first crop should weigh between 65–75 g.[\[1\]](#)

- Isolation of Product (Second Crop): Concentrate the mother liquor and washings to a volume of approximately 75 mL and cool again in an ice bath to obtain a second crop of crystals (15–20 g).[1]
- Final Product: Combine the crops. The total yield of **N-Methylthiourea** is typically between 85–95 g (74–81%), with a melting point of 119–120.5°C.[1]

Purification (Optional):

For higher purity, the **N-Methylthiourea** can be recrystallized from boiling anhydrous ethanol, which should yield a product with a melting point of 120.5–121°C.[1]

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **N-Methylthiourea**.

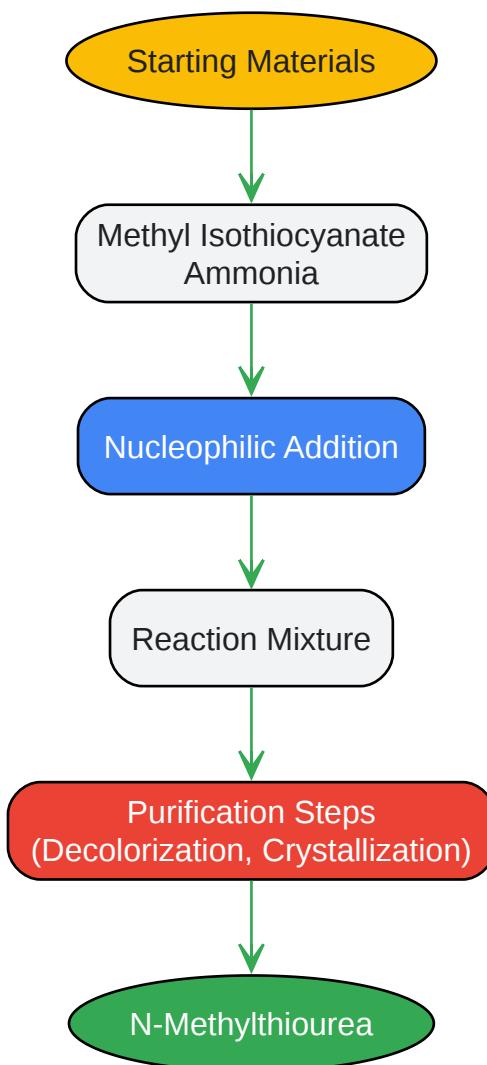


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **N-Methylthiourea**.

Logical Relationship of Synthesis

This diagram shows the conceptual flow from starting materials to the final product.



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of **N-Methylthiourea** synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of N-Methylthiourea from Methyl Isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147249#synthesis-of-n-methylthiourea-from-methyl-isothiocyanate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com